

3-Ethyl-2,4-dimethylpentane: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethyl-2,4-dimethylpentane**

Cat. No.: **B094175**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **3-Ethyl-2,4-dimethylpentane** (CAS No. 1068-87-7). The following sections detail its physical and chemical properties, potential hazards, recommended handling and storage procedures, and necessary personal protective equipment. This information is crucial for ensuring safe laboratory practices and minimizing risks during research and development activities.

Chemical and Physical Properties

3-Ethyl-2,4-dimethylpentane is a branched alkane, a class of saturated hydrocarbons.^[1] Its physical and chemical characteristics are summarized in the table below. These properties are essential for understanding its behavior under various experimental conditions.

Property	Value	Unit	Source(s)
Molecular Formula	C9H20	[2]	
Molecular Weight	128.26	g/mol	
CAS Number	1068-87-7	[2]	
Appearance	Colorless liquid		
Boiling Point	136.1 - 137	°C	[1]
Melting Point	-122.36	°C	
Density	0.734	g/cm ³	
Flash Point	26.7	°C	
Vapor Pressure	10.1	mmHg at 25°C	[1]
Refractive Index	1.4115		

Hazard Identification and Classification

While a specific, comprehensive Safety Data Sheet (SDS) for **3-Ethyl-2,4-dimethylpentane** is not readily available, data from structurally similar isomers of nonane provide a strong basis for its hazard profile. It is a flammable liquid and can cause irritation upon contact.[3] The primary hazards are associated with its flammability and potential for aspiration if swallowed.[3]

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the anticipated classification is as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour. [3] [4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [3] [4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Central nervous system)	H336: May cause drowsiness or dizziness. [3] [4]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways. [3] [4]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life. [4]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects. [3] [4]

Note: This classification is based on data for closely related isomers and should be used as a guideline. A substance-specific risk assessment should always be conducted.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **3-Ethyl-2,4-dimethylpentane** are not extensively available in the public domain. Standard methodologies for evaluating flammable liquids and skin/eye irritants, as prescribed by organizations such as the Occupational Safety and Health Administration (OSHA) and the American Society for Testing and Materials (ASTM), would be applicable. Due to the lack of specific cited experiments, detailed protocols cannot be provided.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **3-Ethyl-2,4-dimethylpentane**.

Handling

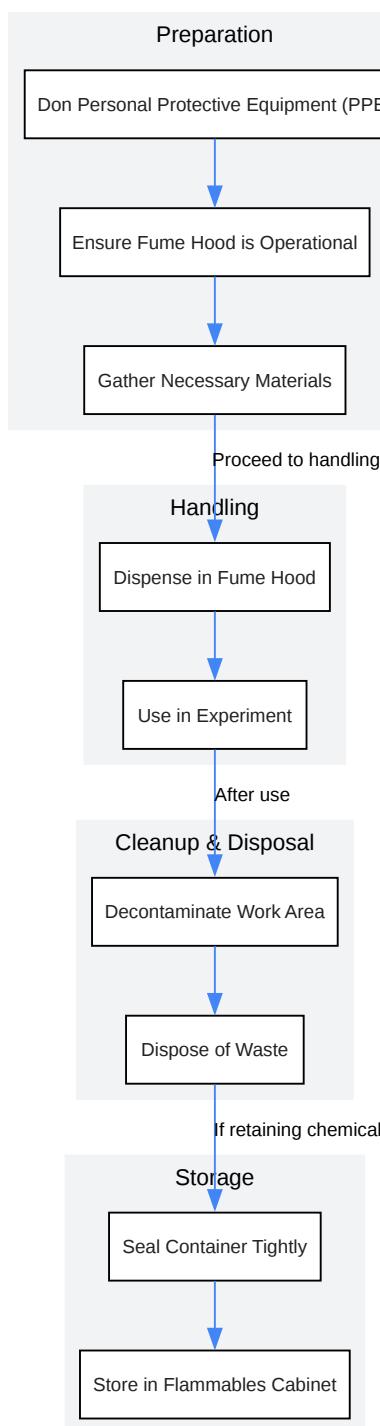
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[5]
No smoking.[5]
- Grounding: Ground and bond containers and receiving equipment to prevent static electricity discharge.[5][6]
- Tools: Use non-sparking tools.[5]
- Personal Contact: Avoid contact with skin and eyes. Avoid breathing vapors or mist.[5]
- Hygiene: Wash hands thoroughly after handling.[5]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][5]
- Temperature: Store in a cool place.[5]
- Incompatible Materials: Keep away from strong oxidizing agents.
- Storage Area: Store in a locked-up, designated flammables area.[7]

The logical workflow for handling this chemical is depicted in the following diagram:

Handling Workflow for 3-Ethyl-2,4-dimethylpentane

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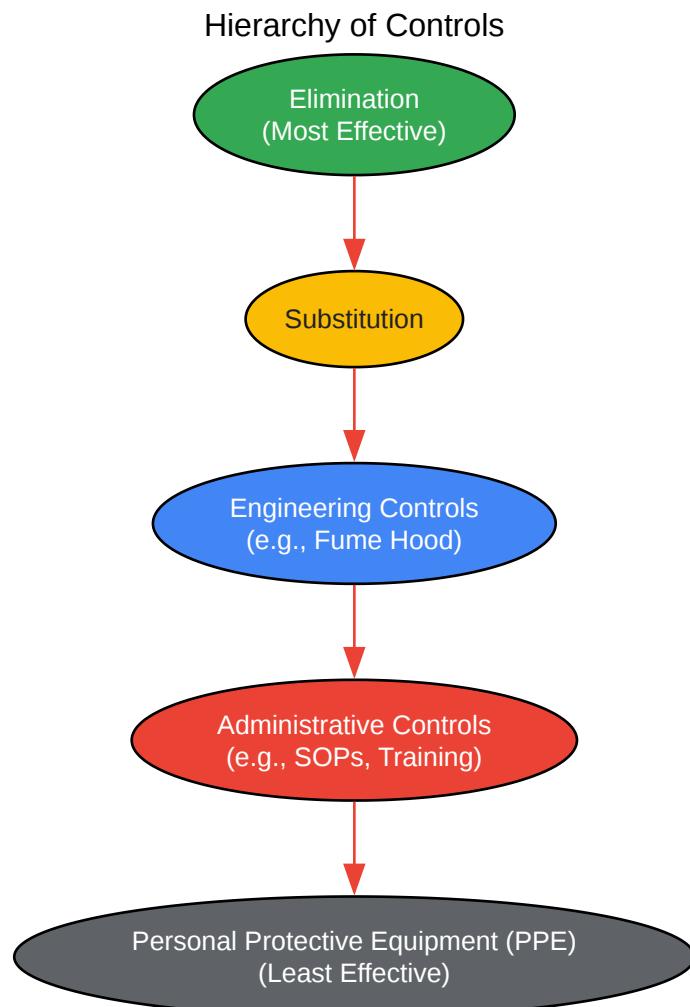
Caption: A logical workflow for the safe handling of **3-Ethyl-2,4-dimethylpentane**.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash hazards.	Protects against splashes and vapors.
Skin Protection		
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and irritation. ^[5]
Body Protection	Flame-retardant lab coat. Chemical-resistant apron if significant splashing is anticipated.	Protects skin and clothing from splashes and potential fire hazards.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A respirator with an organic vapor cartridge may be required for higher concentrations or in poorly ventilated areas.	Prevents inhalation of harmful vapors. ^[3]

The hierarchy of controls for safe chemical handling is illustrated below:



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Caption: The hierarchy of controls for mitigating chemical hazards.

First Aid Measures

In case of exposure, follow these first aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[5]

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[6]
- Ingestion: Do NOT induce vomiting.[5] Immediately call a POISON CENTER or doctor/physician.[5] Due to the aspiration hazard, vomiting can cause the substance to enter the lungs, which can be fatal.[3]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO2), or alcohol-resistant foam.[5] Water spray may be used to cool closed containers.[7]
- Specific Hazards: Highly flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear for firefighting.[5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[5] Remove all sources of ignition. [6] Ensure adequate ventilation.[6] Avoid breathing vapors and contact with the substance.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[5]
- Containment and Cleanup: Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[6] Use spark-proof tools and explosion-proof equipment.[6]

Toxicological Information

Specific toxicological data, such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%), for **3-Ethyl-2,4-dimethylpentane** are not readily available in the searched literature.

However, based on data for similar branched alkanes, the primary toxicological concerns are:

- Acute Toxicity: Low acute toxicity is expected via dermal and oral routes, but inhalation of high concentrations of vapor may cause central nervous system depression, leading to drowsiness and dizziness.[3]
- Aspiration Toxicity: The substance is considered an aspiration hazard. If swallowed, it can be aspirated into the lungs, which may cause chemical pneumonitis and can be fatal.[3]
- Skin and Eye Irritation: Expected to cause skin irritation.[3] Direct contact may also cause eye irritation.
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no data to suggest that this compound is carcinogenic, mutagenic, or a reproductive toxin.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.[5] Waste must be handled as hazardous due to its flammability. Do not dispose of it into the environment.[5]

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- To cite this document: BenchChem. [3-Ethyl-2,4-dimethylpentane: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094175#3-ethyl-2-4-dimethylpentane-safety-and-handling-information]

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